

SNIPER(TACC3)-2 Hydrochloride: Application Notes and Protocols for Cancer Research

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Compound of Interest

Compound Name: SNIPER(TACC3)-2 hydrochloride

Cat. No.: B15621305

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Abstract

This document provides detailed application notes and protocols for the use of **SNIPER(TACC3)-2 hydrochloride**, a potent and specific degrader of the Transforming Acidic Coiled-Coil protein 3 (TACC3). TACC3 is a microtubule-associated protein frequently overexpressed in various human cancers, playing a crucial role in mitotic spindle assembly, cell proliferation, and survival.[1] **SNIPER(TACC3)-2 hydrochloride** is a Specific and Nongenetic IAP-dependent Protein Eraser (SNIPER) that induces the degradation of TACC3 via the ubiquitin-proteasome pathway, leading to cancer cell death.[2][3][4] These protocols are intended to guide researchers in the effective use of this compound for in vitro and in cellulo experiments aimed at investigating TACC3 as a therapeutic target in oncology.

Product Information

Product Name	SNIPER(TACC3)-2 hydrochloride
Synonyms	PROTAC TACC3 Degrader
Mechanism of Action	Induces proteasomal degradation of TACC3 protein by recruiting an E3 ubiquitin ligase.[4][5][6]
Biological Activity	Induces apoptosis and paraptosis-like cell death in cancer cells.[2][4]
Target	Transforming Acidic Coiled-Coil protein 3 (TACC3)

Solubility and Preparation of Stock Solutions

SNIPER(TACC3)-2 hydrochloride exhibits solubility in various organic solvents. For experimental purposes, it is crucial to prepare fresh solutions and store them appropriately to maintain compound integrity.

Table 1: Solubility Data

Solvent	Solubility	Notes
DMSO	Soluble[3]	For in vitro stock solutions.
In vivo formulation	≥ 2.5 mg/mL (2.95 mM)[7]	A clear solution can be prepared. Saturation is unknown.

Protocol 2.1: Preparation of DMSO Stock Solution (for in vitro use)

- To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial of **SNIPER(TACC3)-2 hydrochloride**.
- Vortex thoroughly to ensure complete dissolution.

- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[5]

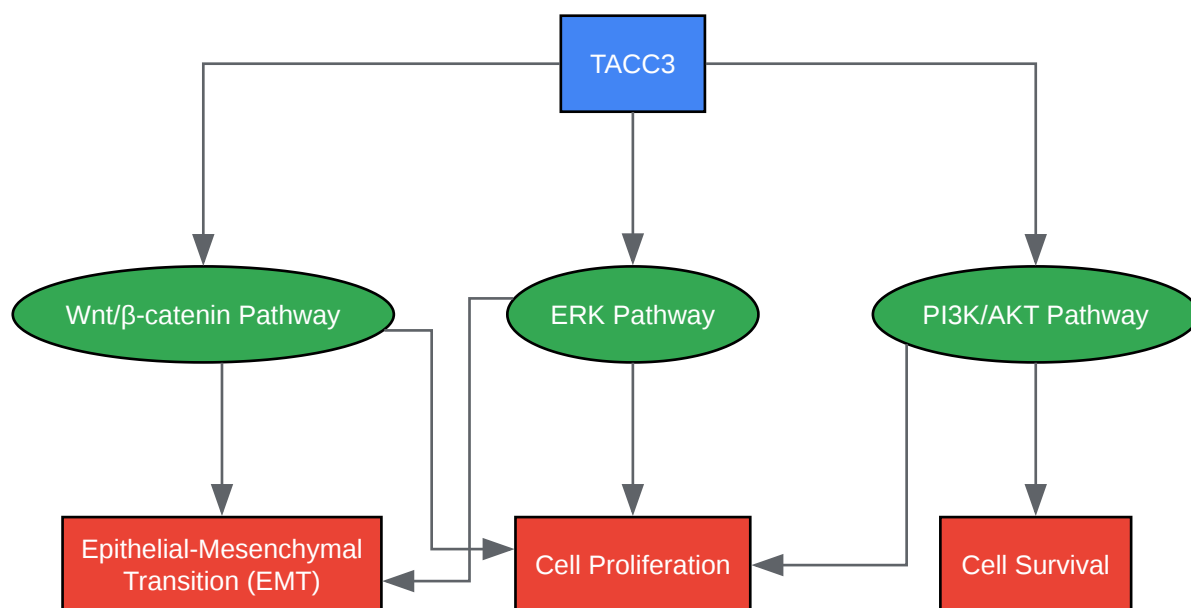
Protocol 2.2: Preparation of Formulation for In Vivo Experiments

This protocol yields a clear solution of ≥ 2.5 mg/mL.

- Prepare a 25.0 mg/mL stock solution of SNIPER(TACC3)-2 in DMSO.
- For a 1 mL final volume, take 100 μ L of the 25.0 mg/mL DMSO stock solution and add it to 400 μ L of PEG300. Mix well.
- To the above mixture, add 50 μ L of Tween-80 and mix thoroughly.
- Finally, add 450 μ L of physiological saline to bring the total volume to 1 mL. Mix until a clear solution is obtained.

TACC3 Signaling Pathway

TACC3 is a key regulator of several oncogenic signaling pathways, primarily promoting cell proliferation, survival, and epithelial-mesenchymal transition (EMT). Its inhibition or degradation can lead to the suppression of these pathways.

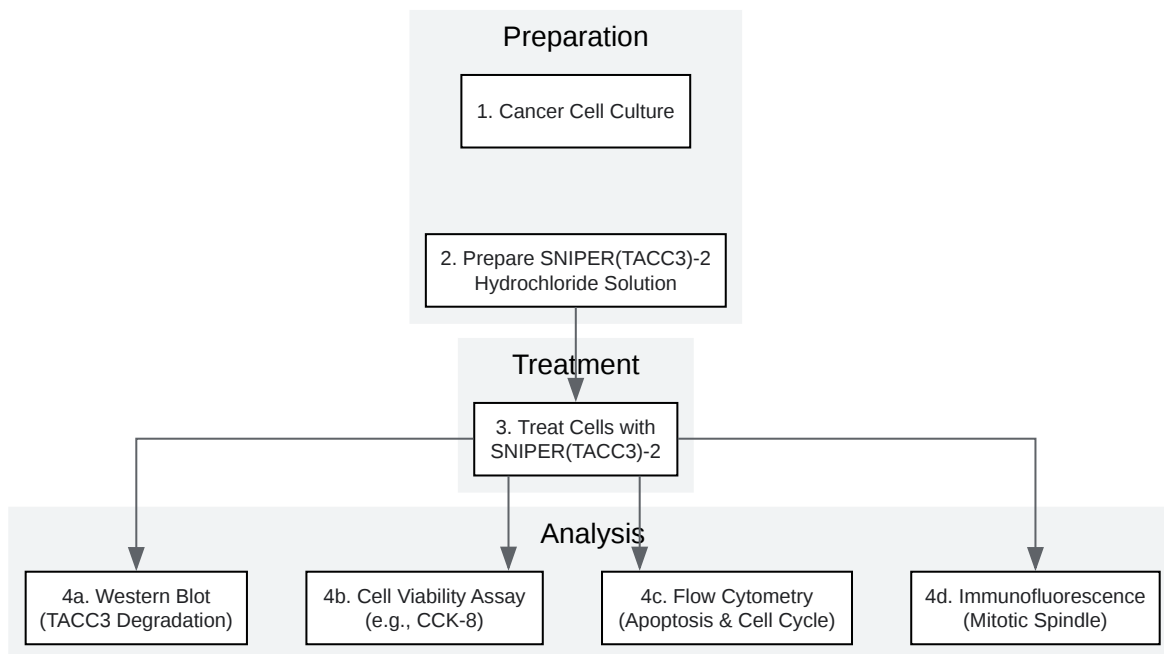


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Caption: TACC3 activates key oncogenic signaling pathways.

Experimental Workflow for Investigating SNIPER(TACC3)-2 Hydrochloride

The following diagram outlines a general workflow for characterizing the effects of SNIPER(TACC3)-2 hydrochloride in cancer cell lines.



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